

# Application Notes: Photosensitive Polyimide (PSPI)

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## Compound of Interest

Compound Name:	Cyclobutane-1,2,3,4-tetracarboxylic dianhydride
Cat. No.:	B1345555

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Photosensitive polyimides (PSPIs) are a class of high-performance polymers that combine the excellent thermal, mechanical, and dielectric properties of polyimides with photo-patterning capabilities.<sup>[1]</sup> This dual functionality simplifies processing steps by eliminating the need for traditional photoresists, making PSPIs essential materials in various advanced technological fields.<sup>[1]</sup>

## Microelectronics and Semiconductor Packaging

PSPIs are extensively used in microelectronics manufacturing and advanced packaging, serving as crucial insulating and protective layers.<sup>[2][3]</sup>

- Redistribution Layers (RDLs): In advanced packaging like Fan-Out Wafer-Level Packaging (FOWLP), PSPIs serve as the dielectric material for RDLs, which reroute electrical connections to accommodate a higher density of I/O pads.<sup>[4][5][6]</sup> The use of PSPIs simplifies the RDL fabrication process.<sup>[6]</sup>
- Stress Buffer Coatings: PSPI films act as stress buffer layers over the passivation on a chip, protecting it from mechanical stress induced by the molding compound in plastic packages.<sup>[7]</sup>
- Interlayer Dielectrics: Due to their low dielectric constant, high thermal stability, and excellent chemical resistance, PSPIs are used as interlayer insulating films between metal layers in integrated circuits.<sup>[2][6]</sup>

- Passivation Layers: They provide a robust barrier against moisture, mobile ions, and other contaminants, enhancing the reliability and lifespan of semiconductor devices.[6]

## Micro-Electro-Mechanical Systems (MEMS)

In MEMS fabrication, PSPIs are valued for their utility as both structural and sacrificial materials.[8][9]

- Structural Material: Their favorable mechanical properties allow them to be used to build components of MEMS devices, such as cantilevers, membranes, and hinges.[8][9]
- Dielectric Insulation: PSPIs are an ideal insulating material between metal lines in MEMS devices, simplifying the manufacturing process compared to traditional silicon oxide or nitride layers.[8]
- Sacrificial Layers: PSPIs can be used as sacrificial layers that are later etched away to create three-dimensional microstructures.

## Display Technology

PSPIs play a role in the manufacturing of display devices like AMOLED displays.[8]

- Planarization Layer (PLN): They are used to create smooth, flat surfaces over underlying circuitry, which is critical for the subsequent deposition of thin-film transistors (TFTs).[8]
- Pixel Definition Layer (PDL): In OLED displays, PSPIs define the individual pixel areas.[8]
- Insulation Films: They serve as support and insulating layers to improve interlayer insulation. [8]

## Biomedical and Drug Development Applications

The biocompatibility and processability of PSPIs make them suitable for specialized biomedical applications.

- Neural Electrodes: PSPIs can be used to fabricate flexible neural electrode arrays for electrocorticogram (ECOG) and other neural interface applications.[10] Their photolithographic patternability allows for precise and complex electrode designs.[10]

- Controlled Drug Delivery: The material has been used to create micro-pumps for controlled drug delivery systems.
- Microfluidics: As a structural material, PSPIs can be patterned to form channels and chambers for microfluidic devices used in diagnostics and drug development research.

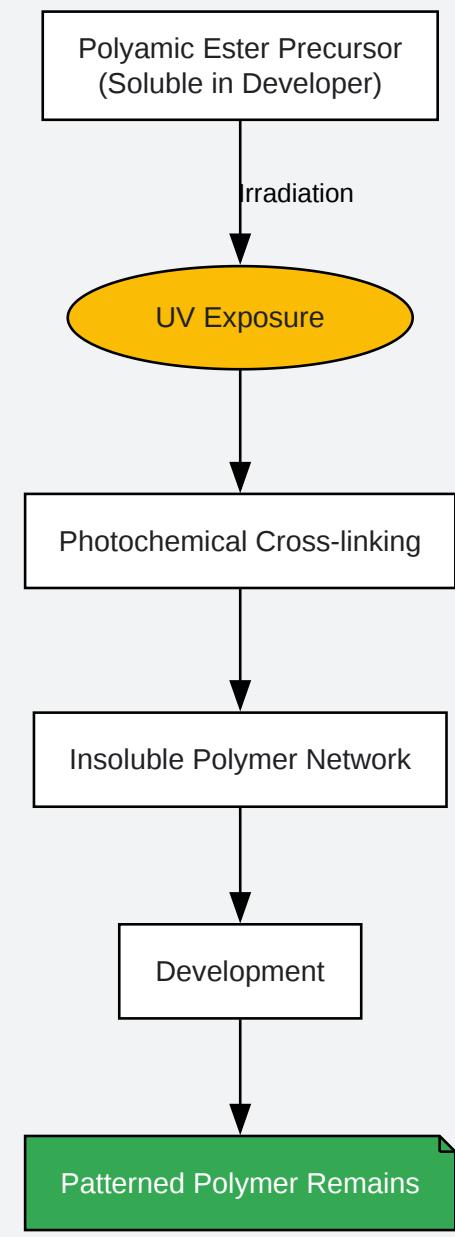
## Chemical Mechanisms and Types of PSPI

PSPIs function based on a change in solubility of the polymer in a developer solution upon exposure to UV light (typically g-line, h-line, or i-line).[1] They are generally based on a polyamic acid (PAA) or polyamic ester (PAE) precursor, which is converted to the final, stable polyimide through a thermal curing process.[2][4] There are two primary types:

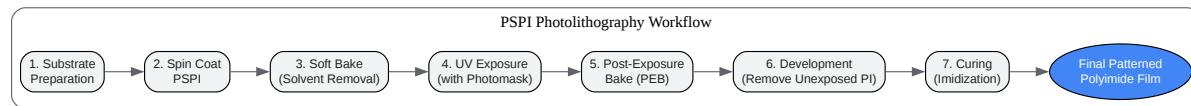
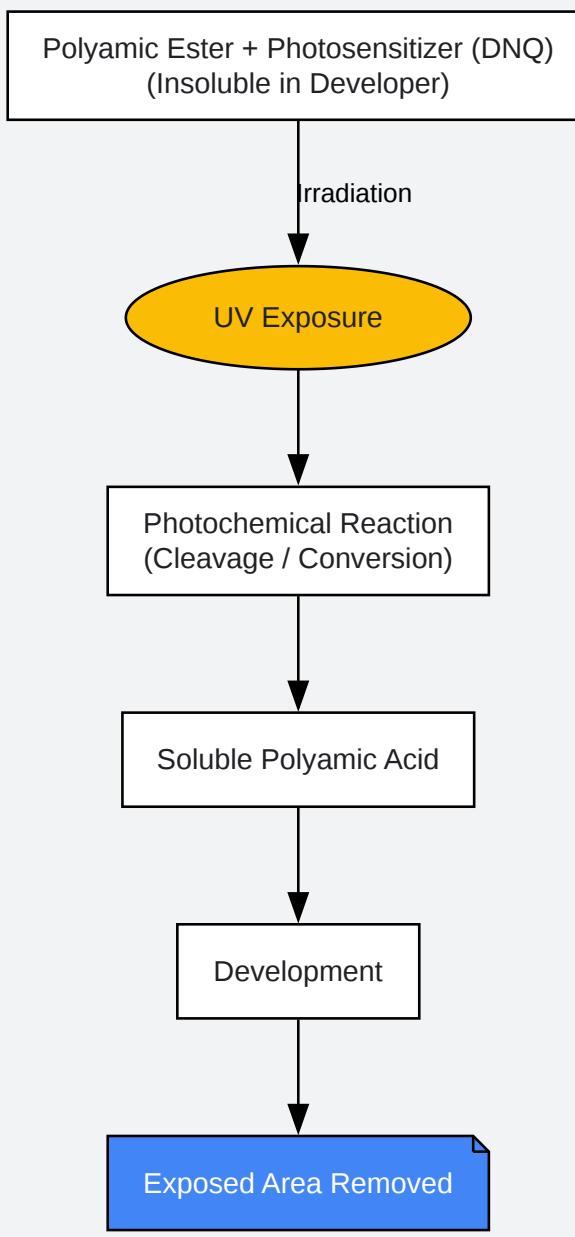
- Negative-Tone PSPI: The most common type, where the regions exposed to UV light undergo a cross-linking reaction.[4] This cross-linking makes the exposed polymer insoluble in the developer solution, so the unexposed regions are washed away, leaving a negative image of the mask.[4][11]
- Positive-Tone PSPI: In this type, the unexposed regions remain.[12] The precursor is initially insoluble in the alkaline developer. Upon UV exposure, a photochemical reaction (often involving a Diazonaphthoquinone (DNQ) compound) occurs, which converts the material into a more soluble form that can be removed by the developer.[4][11][12]

Below is a diagram illustrating the chemical mechanism for both negative and positive-tone PSPIs.

## Negative-Tone PSPI Mechanism



## Positive-Tone PSPI Mechanism



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